

Fluorescent Red Mega 480: A Technical Guide to Biomolecule Labeling

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Compound of Interest		
Compound Name:	Fluorescent Red Mega 480	
Cat. No.:	B1257686	Get Quote

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This in-depth technical guide explores the properties and applications of **Fluorescent Red Mega 480**, a versatile dye for labeling biomolecules. Designed for professionals in research and drug development, this document provides a comprehensive overview of the dye's mechanism of action, detailed experimental protocols, and key performance data to facilitate its effective implementation in various experimental settings.

Core Principles of Fluorescent Red Mega 480

Fluorescent Red Mega 480 is a highly fluorescent dye specifically designed for multicolor imaging techniques. A key characteristic of this dye is its exceptionally large Stokes shift, the difference between the excitation and emission maxima. This feature allows for the efficient separation of the excitation and emission signals, minimizing background interference and enhancing detection sensitivity.

The dye is most commonly supplied as an N-hydroxysuccinimidyl (NHS) ester derivative. This form is highly reactive towards primary amino groups (-NH2) present on biomolecules such as proteins (at the N-terminus and on lysine residues) and amine-modified nucleic acids. The reaction forms a stable amide bond, covalently attaching the fluorescent label to the target molecule.

Mechanism of Action: NHS Ester-Amine Coupling



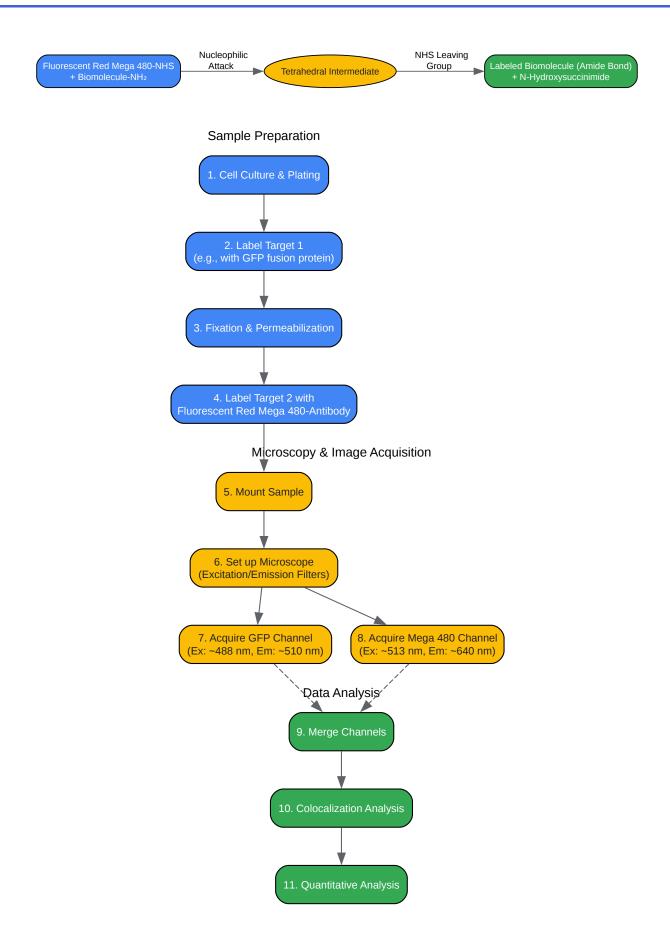




The labeling reaction proceeds via a nucleophilic acyl substitution. The primary amine on the biomolecule acts as a nucleophile, attacking the carbonyl carbon of the NHS ester. This leads to the formation of a stable amide linkage and the release of N-hydroxysuccinimide as a byproduct. The optimal pH for this reaction is typically between 8.0 and 9.0.

Below is a diagram illustrating the chemical reaction between **Fluorescent Red Mega 480** NHS ester and a primary amine on a biomolecule.







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